

# (Pyridin-2-ylmethylideneamino)thiourea CAS number and chemical identifiers

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## Compound of Interest

Compound Name: (Pyridin-2-ylmethylideneamino)thiourea

Cat. No.: B184964

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## An In-depth Technical Guide to (Pyridin-2-ylmethylideneamino)thiourea

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, synthesis, and biological activities of (Pyridin-2-ylmethylideneamino)thiourea.

## Chemical Identifiers

(Pyridin-2-ylmethylideneamino)thiourea is a thiosemicarbazone derivative with established biological activity. The primary chemical identifiers for this compound are summarized in the table below.

Identifier	Value
CAS Number	3608-75-1
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>4</sub> S
Molecular Weight	180.23 g/mol
IUPAC Name	(pyridin-2-ylmethylideneamino)thiourea
Synonyms	Pyridine-2-carboxaldehyde thiosemicarbazone, 2-Formylpyridine thiosemicarbazone, [(E)-(Pyridin-2-ylmethylidene)amino]thiourea
InChI Key	GXBCCUBTQFNGFA-YHYXMXQVSA-N

## Experimental Protocols

### Synthesis of (Pyridin-2-ylmethylideneamino)thiourea

A rapid and efficient method for the synthesis of **(Pyridin-2-ylmethylideneamino)thiourea** can be achieved through microwave-assisted synthesis.

Materials:

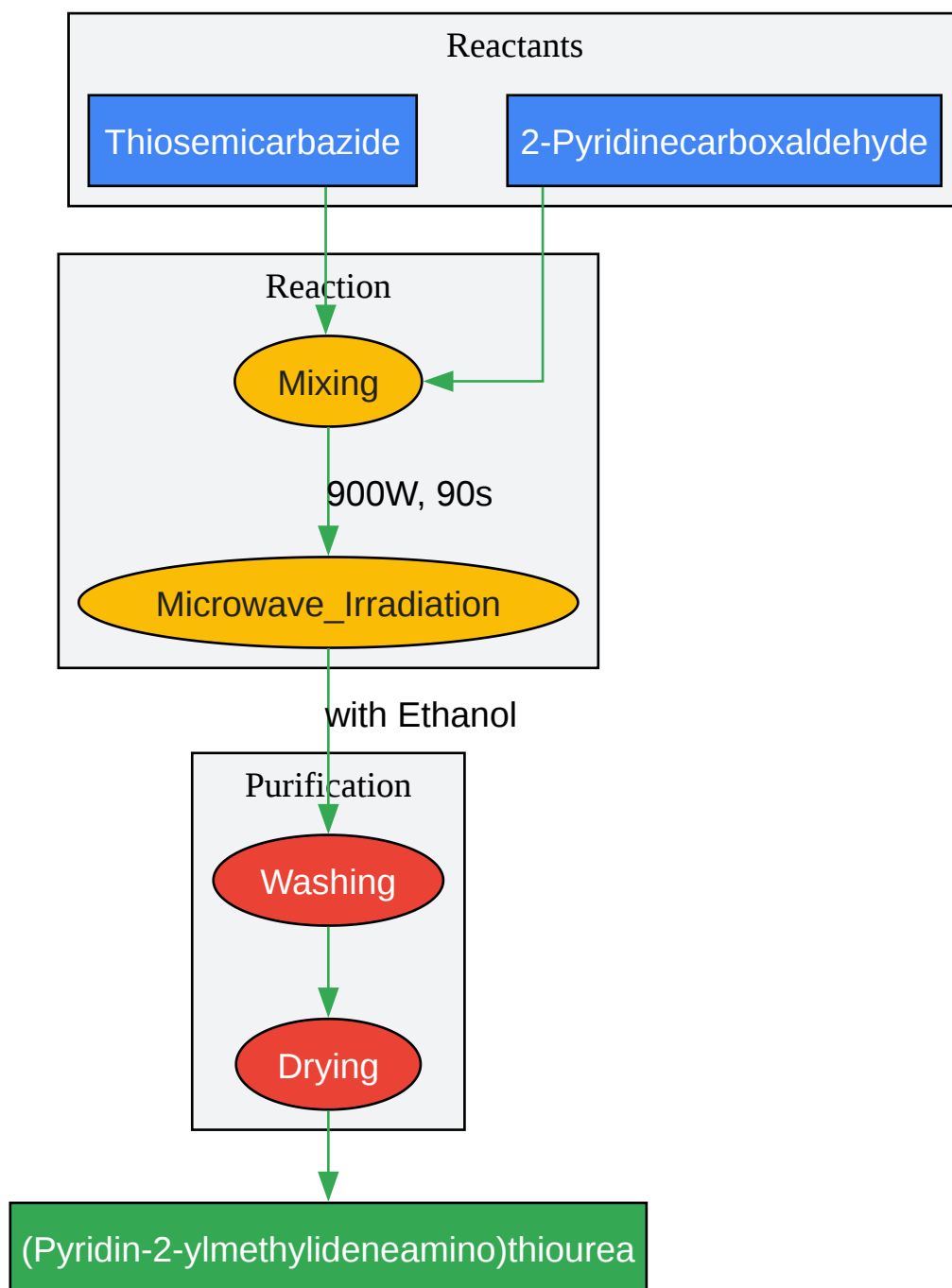
- Thiosemicarbazide
- 2-Pyridinecarboxaldehyde
- Ethanol

Procedure:

- Prepare hot ethanolic solutions of thiosemicarbazide (0.0125 mol) and 2-pyridinecarboxaldehyde (0.0125 mol).
- Slowly mix the two solutions with constant stirring.
- Irradiate the mixture using a microwave at 900W for 90 seconds.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Upon completion of the reaction, a solid product will form.
- Wash the solid with ethanol and dry to yield **(Pyridin-2-ylmethylideneamino)thiourea**.

A conventional synthesis method involves refluxing equimolar amounts of pyridine-2-carbaldehyde and thiosemicarbazide in ethanol for 30 minutes at 373 K. The resulting mixture is then recrystallized from ethanol to afford the product.



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Caption: Microwave-assisted synthesis workflow.

## Cytotoxicity Assay (MTT Assay)

The cytotoxic effects of **(Pyridin-2-ylmethylideneamino)thiourea** and its derivatives can be determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

Materials:

- Cancer cell lines (e.g., MCF-7, HepG2)
- Complete cell culture medium
- **(Pyridin-2-ylmethylideneamino)thiourea** (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a desired density and incubate for 24 hours to allow for cell attachment.
- Treat the cells with various concentrations of **(Pyridin-2-ylmethylideneamino)thiourea** and a vehicle control (DMSO).
- Incubate the plates for a specified period (e.g., 24, 48, or 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to metabolize MTT into formazan crystals.
- Add solubilization buffer to dissolve the formazan crystals.

- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC<sub>50</sub> value.

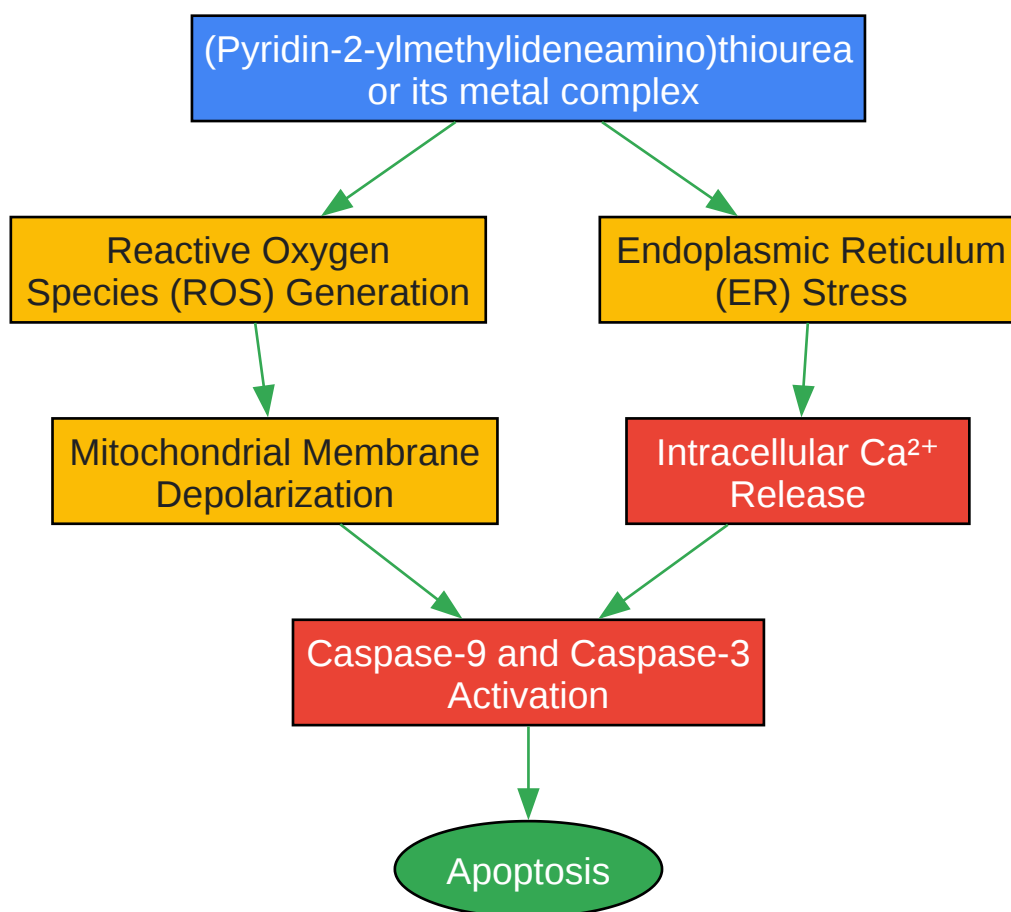
## Quantitative Data

The antitumor activity of **(Pyridin-2-ylmethylideneamino)thiourea** and its derivatives has been evaluated against various cancer cell lines. The half-maximal inhibitory concentration (IC<sub>50</sub>) values from selected studies are presented below. It is important to note that the potency of thiosemicarbazones can be significantly enhanced through coordination with metal ions, such as copper and gallium.

Compound	Cell Line	IC <sub>50</sub> (μM)	Reference
(Pyridin-2-ylmethylideneamino)thiourea (PCT)	HepG2	> 50	
Copper complex of PCT (PCT-Cu)	HepG2	< 5	
Gallium complex (1:1 ligand/Ga(III))	NCI-H460	Significantly lower than ligand alone	
Gallium complex (2:1 ligand/Ga(III))	NCI-H460	Higher than 1:1 complex	

## Signaling Pathways and Mechanisms of Action

**(Pyridin-2-ylmethylideneamino)thiourea** and its metal complexes exert their anticancer effects through multiple mechanisms, primarily by inducing oxidative stress and apoptosis. The proposed signaling pathway is depicted below.



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